

Unveiling the Optical Band Gap of Molybdenum Nickel Oxide: A Technical Guide

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Compound of Interest

Compound Name: Molybdenum nickel oxide

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An in-depth exploration of the synthesis, characterization, and band gap determination of **molybdenum nickel oxide** (NiMoO_4), tailored for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the material's properties, detailed experimental protocols, and a summary of its potential biological activities.

Molybdenum nickel oxide, specifically in its nickel molybdate (NiMoO_4) form, is a versatile material with significant potential in various fields, including catalysis, energy storage, and, as emerging research suggests, in biomedical applications due to its antibacterial properties. A crucial parameter governing the electronic and optical properties of NiMoO_4 is its band gap, which dictates its interaction with light and its potential applications in photocatalysis and optoelectronics. This technical guide delves into the investigation of the band gap of **molybdenum nickel oxide**, presenting a compilation of reported values, detailed experimental methodologies for its synthesis and characterization, and a visualization of its proposed antibacterial mechanism.

Data Presentation: Band Gap of Nickel Molybdate (NiMoO_4)

The optical band gap of nickel molybdate is influenced by its crystalline phase (α - or β - NiMoO_4) and the synthesis methodology employed. The following table summarizes a range of experimentally determined band gap values for NiMoO_4 from various studies.

Crystalline Phase	Synthesis Method	Band Gap (eV)	Reference
α -NiMoO ₄	Co-precipitation	3.20	[1]
α -NiMoO ₄ & β -NiMoO ₄	Microwave Sintering	2.15 - 2.2	[2]
α -NiMoO ₄ & β -NiMoO ₄	Hydrothermal	2.2 (direct), 1.9 (indirect)	[3]
α -NiMoO ₄	Co-precipitation	2.36	[4]
Doped NiMoO ₄	Co-precipitation (Fe-doped)	2.6	[1]
Doped NiMoO ₄	Co-precipitation (Cu-doped)	2.12	[1]
Doped NiMoO ₄	Co-precipitation (Fe-Cu co-doped)	1.26	[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis of nickel molybdate nanoparticles via co-precipitation and the subsequent determination of their optical band gap using UV-Vis spectroscopy.

Protocol 1: Synthesis of α -NiMoO₄ Nanoparticles via Co-precipitation

This protocol outlines a straightforward method for synthesizing α -NiMoO₄ nanoparticles at room temperature followed by calcination.

Materials:

- Nickel nitrate hexahydrate (Ni(NO₃)₂·6H₂O)
- Sodium molybdate dihydrate (Na₂MoO₄·2H₂O)
- Sodium hydroxide (NaOH)

- Deionized (DI) water
- Ethanol

Procedure:

- Precursor Solution Preparation:
 - Prepare a 0.1 M aqueous solution of nickel nitrate hexahydrate.
 - Prepare a 0.1 M aqueous solution of sodium molybdate dihydrate.
- Co-precipitation:
 - In a beaker, mix equal volumes of the nickel nitrate and sodium molybdate solutions under vigorous stirring.
 - Slowly add a 1 M NaOH solution dropwise to the mixture until the pH reaches 9. A precipitate will form.
 - Continue stirring the suspension for 2 hours at room temperature to ensure a complete reaction.
- Washing and Drying:
 - Centrifuge the precipitate and discard the supernatant.
 - Wash the precipitate repeatedly with DI water and then with ethanol to remove any unreacted ions.
 - Dry the obtained powder in an oven at 80°C for 12 hours.
- Calcination:
 - Transfer the dried powder to a crucible and calcine it in a muffle furnace at 500°C for 4 hours to obtain the α -NiMoO₄ crystalline phase.[4]
 - Allow the furnace to cool down to room temperature before retrieving the final product.

Protocol 2: Band Gap Determination using UV-Vis Spectroscopy and Tauc Plot Analysis

This protocol describes the measurement of the optical absorbance of the synthesized NiMoO₄ nanoparticles and the subsequent calculation of the band gap.

1. Sample Preparation:

- Disperse a small amount of the synthesized NiMoO₄ powder in a suitable solvent (e.g., ethanol or water) using ultrasonication to obtain a stable suspension.
- Alternatively, for diffuse reflectance spectroscopy (DRS), the dry powder can be used directly.

2. UV-Vis Spectroscopy Measurement:

- Use a dual-beam UV-Vis spectrophotometer.
- Record the absorbance (or reflectance) spectrum of the NiMoO₄ sample over a wavelength range of 200-800 nm.
- Use the solvent (or a standard reflectance material like BaSO₄ for DRS) as a reference.

3. Tauc Plot Analysis for Direct Band Gap Calculation: The relationship between the absorption coefficient (α) and the incident photon energy ($h\nu$) for a direct band gap semiconductor is given by the Tauc equation:

$$(\alpha h\nu)^2 = A(h\nu - E_g)$$

where:

- α is the absorption coefficient
- h is Planck's constant
- ν is the photon frequency
- A is a constant

- E_g is the optical band gap

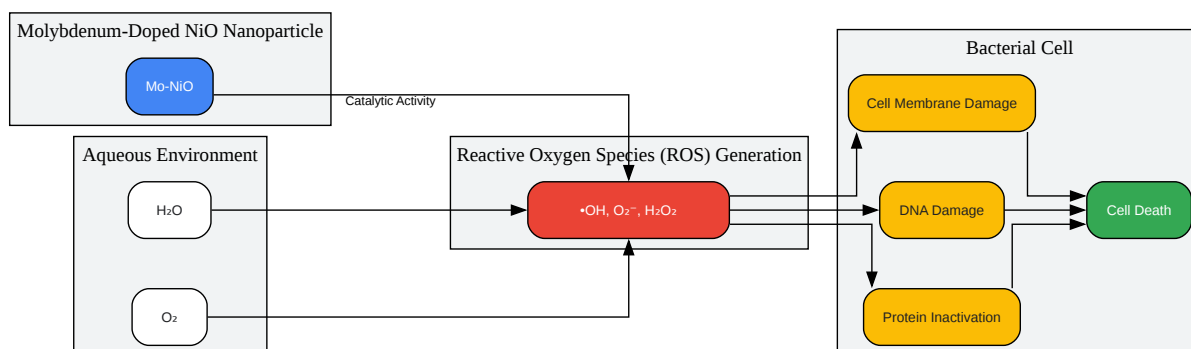
Step-by-step Calculation and Plotting:

- Convert Wavelength to Photon Energy (eV): Use the formula: $E \text{ (eV)} = 1240 / \lambda \text{ (nm)}$
- Calculate $(\alpha h\nu)^2$: The absorption coefficient (α) is proportional to the absorbance (Abs). Therefore, you can plot $(\text{Abs} \times h\nu)^2$ on the y-axis.
- Construct the Tauc Plot: Plot $(\text{Abs} \times h\nu)^2$ versus photon energy ($h\nu$) on the x-axis.
- Determine the Band Gap (E_g):
 - Identify the linear portion of the plot in the high-energy region.
 - Extrapolate this linear portion to the x-axis (where $(\text{Abs} \times h\nu)^2 = 0$).
 - The x-intercept of this extrapolation gives the value of the optical band gap (E_g) in eV.[\[1\]](#)
[\[5\]](#)

Mandatory Visualization

Proposed Mechanism of Antibacterial Activity of Molybdenum-Doped Nickel Oxide

Recent studies have indicated that molybdenum-doped nickel oxide nanoparticles exhibit antibacterial properties.[\[6\]](#)[\[7\]](#) While the precise signaling pathways are a subject of ongoing research, a proposed mechanism involves the generation of reactive oxygen species (ROS) and the release of metal ions, which induce cellular damage in bacteria.

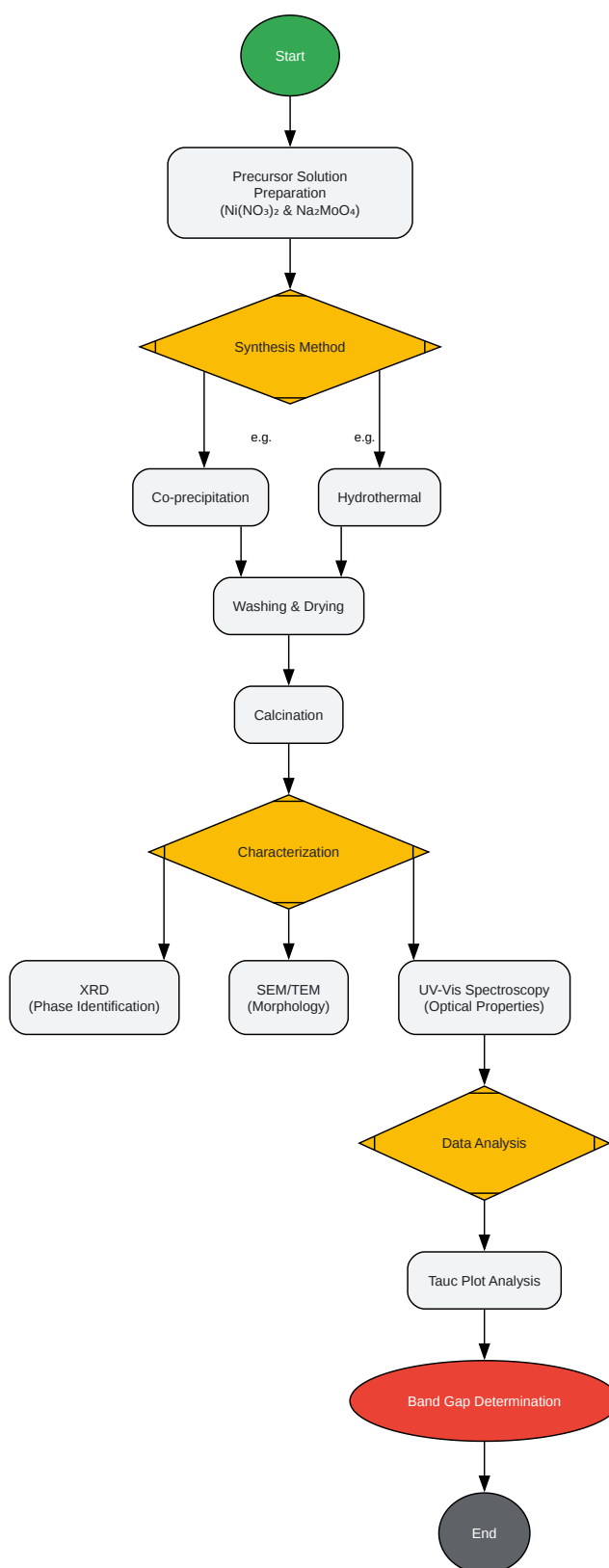


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Caption: Proposed mechanism of antibacterial activity of Mo-doped NiO nanoparticles.

Experimental Workflow for Synthesis and Characterization of NiMoO₄

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of nickel molybdate nanoparticles to determine their band gap.



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Caption: Experimental workflow for NiMoO₄ synthesis and band gap characterization.

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References

- 1. ajrconline.org [ajrconline.org]
- 2. Structural, Optical, and Magnetic Properties of NiMoO₄ Nanorods Prepared by Microwave Sintering - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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